

Application Note: Synthesis of Polyesters Using Di-n-butylbis(1-thioglycerol)tin Catalyst

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *di-n-butylbis(1-thioglycerol)tin*

CAS No.: 68298-38-4

Cat. No.: B1599764

[Get Quote](#)

Executive Summary

This application note details the protocol for synthesizing high-molecular-weight aliphatic and aromatic polyesters using **Di-n-butylbis(1-thioglycerol)tin** (CAS 68298-38-4). Unlike conventional catalysts such as antimony trioxide or stannous octoate, this organotin mercaptide species offers a unique balance of hydrolytic stability and low extractability, making it a critical candidate for biomedical and food-contact applications where catalyst leaching is a regulatory concern.

Key Advantages[1][2]

- **Thermal Stability:** Remains active at melt polymerization temperatures (>200°C) without significant degradation.
- **Low Extractability:** The thioglycerol ligand facilitates tight binding or incorporation into the polymer matrix, significantly reducing metal leaching in aqueous or lipid environments.
- **Color Retention:** Reduced side reactions (e.g., thermal oxidation) compared to titanium-based alkoxides, yielding polymers with high optical clarity.

Chemical Profile & Mechanism[3]

Catalyst Specifications

Property	Specification
Chemical Name	Di-n-butylbis(1-thioglycerol)tin
Synonyms	Dibutyltin bis(2,3-dihydroxypropylmercaptide)
CAS Number	68298-38-4
Molecular Formula	C ₁₄ H ₃₂ O ₄ S ₂ Sn
Molecular Weight	447.2 g/mol
Appearance	Viscous, clear to pale yellow liquid
Sn Content	~26.5%
Solubility	Soluble in alcohols, esters, and common organic solvents; reactive with moisture.

Mechanistic Pathway

The catalysis proceeds via a coordination-insertion mechanism typical of organotins, but with distinct kinetics due to the sulfur-tin bond.

- **Coordination:** The carbonyl oxygen of the ester/acid monomer coordinates to the electrophilic Lewis acidic Tin (Sn) center.
- **Ligand Exchange (Initiation):** The hydroxyl group of the diol monomer attacks the coordinated carbonyl. The thioglycerol ligand may partially dissociate or remain bound, stabilizing the transition state.
- **Transesterification:** The tin species facilitates the nucleophilic attack of the alcohol on the ester linkage, releasing the volatile byproduct (water or alcohol) and extending the polymer chain.

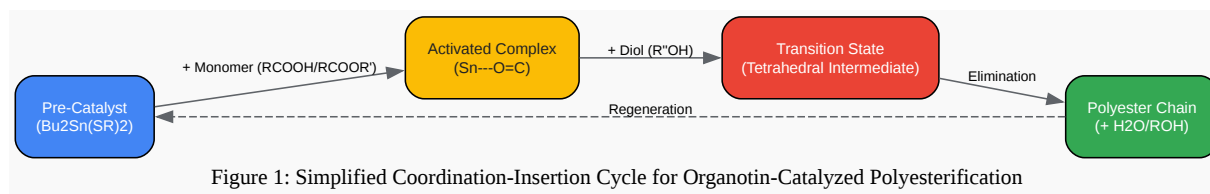


Figure 1: Simplified Coordination-Insertion Cycle for Organotin-Catalyzed Polyesterification

[Click to download full resolution via product page](#)

Experimental Protocol

Materials & Equipment

- Monomers: Adipic Acid (AA) and 1,6-Hexanediol (HD) [Example for Poly(hexamethylene adipate)].
- Catalyst: **Di-n-butylbis(1-thioglycerol)tin** (0.05 – 0.1 wt% relative to total monomer mass).
- Reactor: 3-Neck Round Bottom Flask (250 mL) or Benchtop Stainless Steel Autoclave.
- Accessories: Mechanical overhead stirrer (high torque), Dean-Stark trap (or vacuum line), Nitrogen inlet, Heating mantle/Oil bath.

Synthesis Workflow: Melt Polycondensation

Phase 1: Esterification (Oligomerization)

- Charge: Add 1.0 eq of Adipic Acid and 1.1 eq of 1,6-Hexanediol (excess diol compensates for volatility) to the reactor.
- Inerting: Purge the system with dry Nitrogen () for 15 minutes to remove oxygen.
- Melting: Heat to 160°C under continuous stirring (150 RPM).
- Catalyst Addition: Once the melt is clear, inject **Di-n-butylbis(1-thioglycerol)tin** (0.1 wt%).
 - Note: Adding catalyst early ensures homogenous distribution before viscosity builds.

- Reaction: Increase temp to 190°C. Water byproduct will begin to distill.[1][2] Maintain for 2-4 hours until >95% of theoretical water is collected.

Phase 2: Polycondensation (Molecular Weight Build)

- Temp Ramp: Increase temperature to 220°C - 240°C.
- Vacuum Application: Gradually apply vacuum to prevent bumping. Target pressure: < 1 mbar (0.75 Torr).
 - Critical Step: High vacuum is essential to remove excess diol and drive the equilibrium toward high molecular weight ().
- Finishing: Maintain vacuum and temperature for 2-5 hours. Monitor torque on the stirrer; stop reaction when torque plateaus (indicating max viscosity).
- Discharge: Break vacuum with , pour polymer melt onto a Teflon sheet or into a water bath for quenching.

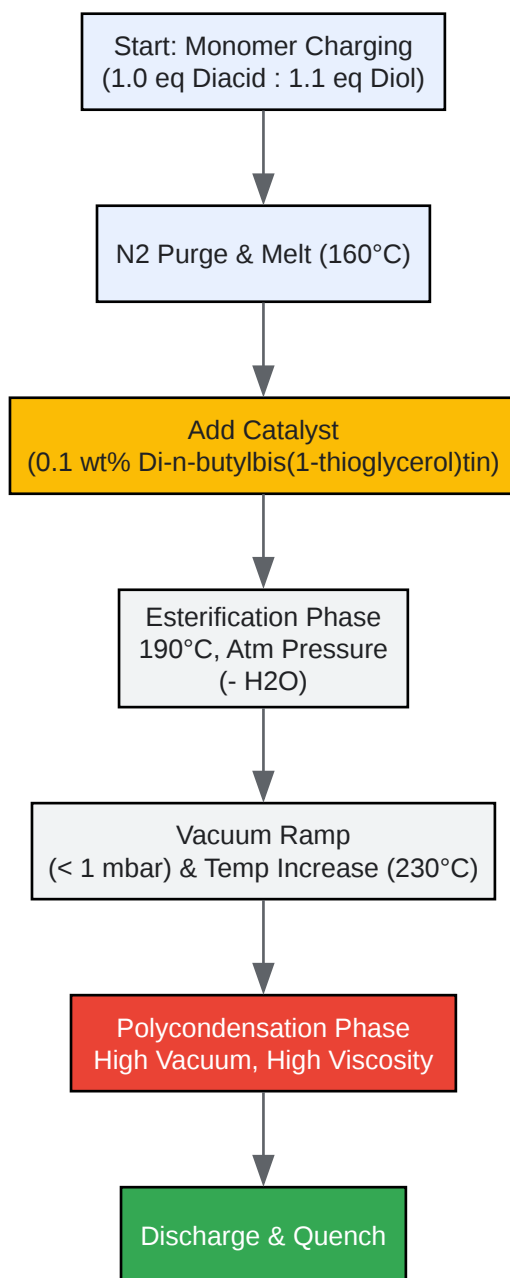


Figure 2: Melt Polycondensation Workflow

[Click to download full resolution via product page](#)

Characterization & Quality Control

Molecular Weight Analysis (GPC)

Dissolve 5 mg of polymer in THF or Chloroform. Analyze via Gel Permeation Chromatography (GPC) against Polystyrene standards.

- Target
: 20,000 – 60,000 g/mol
- PDI (Polydispersity Index): 1.8 – 2.2 (Typical for step-growth polymerization).

Thermal Properties (DSC)

Perform Differential Scanning Calorimetry (DSC) from -50°C to 200°C at 10°C/min.

- : Verify glass transition temperature matches theoretical values (e.g., ~ -60°C for PCL, ~60°C for PLA).
- : Check for sharp melting peaks indicating crystallinity.

Residual Tin Analysis (ICP-MS)

Critical for biomedical applications.

- Digest 100 mg polymer sample in
.
- Analyze via Inductively Coupled Plasma Mass Spectrometry (ICP-MS).
- Limit: < 5 ppm (or as per specific regulatory requirement).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Molecular Weight	Insufficient vacuum or moisture ingress.	Check vacuum seals (<1 mbar). Ensure monomers are pre-dried (<50 ppm water).
Discoloration (Yellowing)	Thermal degradation or oxidation.	Reduce max temp by 10°C. Ensure strict blanket. Verify catalyst purity. [3]
Slow Reaction Rate	Catalyst deactivation.	Increase catalyst load to 0.15 wt%. Ensure thioglycerol ligand is not interfering with specific monomers.
Haze/Cloudiness	Catalyst precipitation or crystallization.	This catalyst is generally compatible, but if haze occurs, filter melt or reduce loading.

Safety & Handling (E-E-A-T)

WARNING: Organotin compounds are toxic.

- Hazards: Toxic if swallowed, in contact with skin, or inhaled.[4][5] Causes skin and eye irritation.[5][6][7]
- Controls: Handle in a fume hood. Wear nitrile gloves, safety goggles, and lab coat.
- Disposal: Collect all waste in dedicated "Heavy Metal/Organotin" waste streams. Do not pour down the drain.
- Specific Note: The 1-thioglycerol ligand can release mercaptan-like odors; ensure adequate ventilation.

References

- Gelest, Inc. (2016). Safety Data Sheet: **Di-n-butylbis(1-thioglycerol)tin**. Retrieved from [\[Link\]](#)
- European Patent Office. (1991). EP0419254A2: Polyester compositions and organotin esterification catalysts therefor.
- Mahapatro, A., et al. (2004). Solvent-free enzymatic polymerization of poly(lactide) and poly(caprolactone). *Macromolecules*.
- TIB Chemicals. (n.d.). Organotin Catalysts in Polymer Synthesis. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. scielo.br [scielo.br]
- 2. scispace.com [scispace.com]
- 3. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 4. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 5. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 6. gelest.com [gelest.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Application Note: Synthesis of Polyesters Using Di-n-butylbis(1-thioglycerol)tin Catalyst]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1599764/docs#application-note-synthesis-of-polyesters-using-di-n-butylbis-1-thioglycerol-tin-catalyst\]](https://www.benchchem.com/product/b1599764/docs#application-note-synthesis-of-polyesters-using-di-n-butylbis-1-thioglycerol-tin-catalyst)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)